

# 2,7-Dimethylphenazine chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,7-Dimethylphenazine

Cat. No.: B15491785

[Get Quote](#)

## An In-depth Technical Guide to 2,7-Dimethylphenazine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**2,7-Dimethylphenazine** is a heterocyclic aromatic compound belonging to the phenazine family. Phenazine derivatives are of significant interest to the scientific community, particularly in the field of drug development, due to their diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure, properties, and available data for **2,7-Dimethylphenazine**. It is intended to serve as a foundational resource for researchers engaged in the study and application of this and related compounds. Due to the limited availability of specific experimental data for **2,7-Dimethylphenazine** in publicly accessible literature, this guide also highlights areas where further research is required.

### Chemical Structure and Identification

**2,7-Dimethylphenazine** is a tricyclic system consisting of a pyrazine ring fused to two benzene rings, with methyl groups substituted at the 2 and 7 positions.

Chemical Structure:

IUPAC Name: **2,7-dimethylphenazine**<sup>[1]</sup>

CAS Number: 3236-92-8[\[1\]](#)

Molecular Formula: C<sub>14</sub>H<sub>12</sub>N<sub>2</sub>[\[1\]](#)

Canonical SMILES: CC1=CC2=C(C=C1)N=C3C=C(C=CC3=N2)C[\[1\]](#)

InChI Key: YLJWIUXNOHWCTK-UHFFFAOYSA-N[\[1\]](#)

## Physicochemical Properties

Detailed experimental data for the physicochemical properties of **2,7-Dimethylphenazine** are not readily available in the reviewed literature. The following table summarizes computed data obtained from publicly available databases. It is crucial to note that these are predicted values and should be confirmed by experimental analysis.

Property	Value	Source
Molecular Weight	208.26 g/mol	PubChem <a href="#">[1]</a>
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
XLogP3	3.4	PubChem <a href="#">[1]</a>
Hydrogen Bond Donor Count	0	PubChem <a href="#">[1]</a>
Hydrogen Bond Acceptor Count	2	PubChem <a href="#">[1]</a>

Note: The lack of experimental data on fundamental properties such as melting point, boiling point, and solubility in various solvents presents a significant knowledge gap. Researchers working with this compound will need to perform these characterizations.

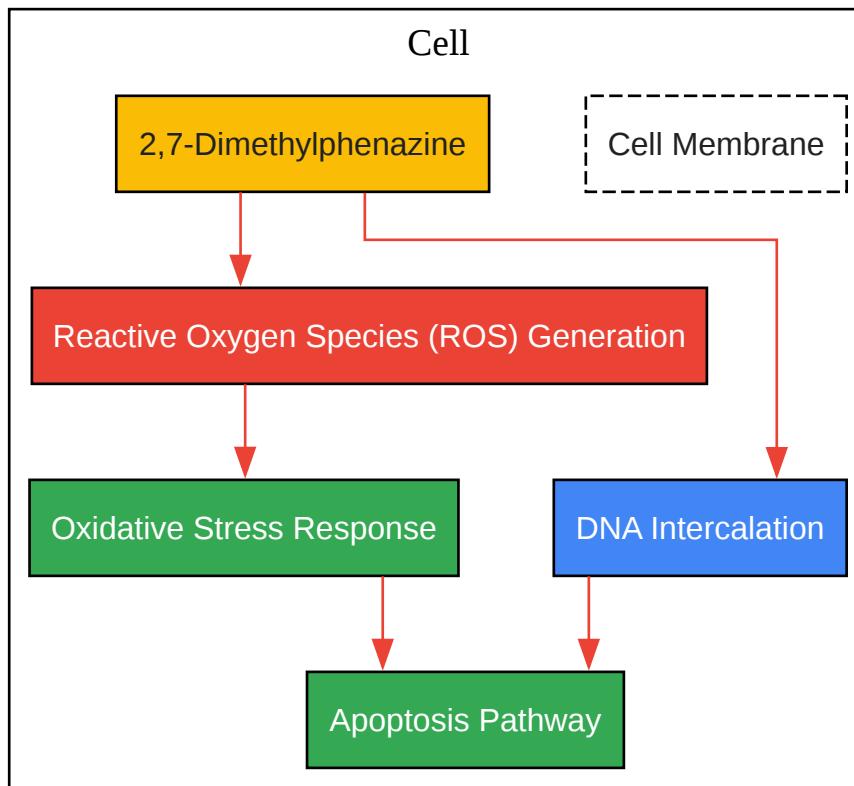
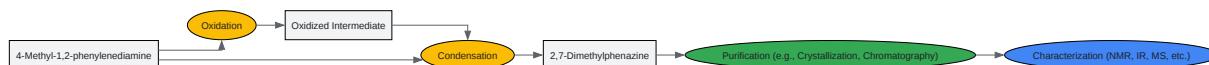
## Synthesis

A definitive, detailed experimental protocol for the synthesis of **2,7-Dimethylphenazine** is not explicitly described in the surveyed literature. However, a general and plausible synthetic route

can be inferred from the well-established methods for phenazine synthesis. The most common approach involves the condensation of a substituted o-phenylenediamine with a substituted catechol or o-benzoquinone.

A logical synthetic pathway for **2,7-Dimethylphenazine** would be the reaction of 4-methyl-1,2-phenylenediamine with itself under oxidative conditions, or with a corresponding oxidized derivative.

## Logical Synthesis Workflow



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,7-Dimethylphenazine | C14H12N2 | CID 12482157 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,7-Dimethylphenazine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15491785#2-7-dimethylphenazine-chemical-structure-and-properties]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)